

Long-term storage and handling of CCG-222740

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Compound of Interest

Compound Name: CCG-222740

Cat. No.: B606540

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Technical Support Center: CCG-222740

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage and handling of **CCG-222740**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for long-term storage of solid **CCG-222740**?

A1: Solid **CCG-222740** should be stored in a dry, dark place at -20°C for up to 3 years.^{[1][2][3]} Storage at 4°C for up to 2 years is also possible.^[3]

Q2: How should I prepare and store stock solutions of **CCG-222740**?

A2: It is recommended to prepare stock solutions in fresh, anhydrous DMSO.^{[1][3]} To avoid repeated freeze-thaw cycles, you should aliquot the stock solution into smaller, single-use volumes.^{[1][4]} For long-term storage, these aliquots should be kept at -80°C for up to 2 years.^[3] For shorter-term storage, -20°C for up to 1 month is acceptable.^{[1][4]}

Q3: What should I do if the compound doesn't dissolve easily?

A3: If you encounter solubility issues, gentle warming of the solution to 37°C and sonication can aid in dissolution.^{[4][5]} It is also crucial to use fresh, high-quality DMSO, as moisture absorption can reduce the solubility of **CCG-222740**.^{[1][3]}

Q4: Is **CCG-222740** suitable for in vivo studies?

A4: Yes, **CCG-222740** is orally active and has been used in animal models.[3][4][6] Specific formulations for oral gavage and injection are available. It is important to prepare these formulations fresh for each use.[1][5]

Quantitative Data Summary

Storage Conditions

Form	Storage Temperature	Duration	Citations
Powder	-20°C	Up to 3 years	[1][2][3][5]
Powder	4°C	Up to 2 years	[3]
In Solvent	-80°C	1 to 2 years	[1][3][5]
In Solvent	-20°C	1 month	[1][4]

Solubility

Solvent	Concentration	Notes	Citations
DMSO	89 - 125 mg/mL (200.06 - 280.99 mM)	Use of fresh DMSO is recommended; sonication may be needed.	[1][3][5]
Ethanol	89 mg/mL	[1]	
Water	Insoluble	[1][4]	

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing: Accurately weigh the desired amount of **CCG-222740** powder (Molecular Weight: 444.86 g/mol).

- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 4.45 mg of **CCG-222740** in 1 mL of DMSO.
- **Dissolution:** If necessary, gently warm the vial to 37°C and use a sonicator to ensure complete dissolution.[\[4\]](#)[\[5\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.[\[1\]](#)[\[3\]](#)[\[4\]](#)

In Vivo Formulation for Oral Gavage

This protocol is for a clear solution. If a suspension is formed, it should be used immediately.[\[5\]](#)

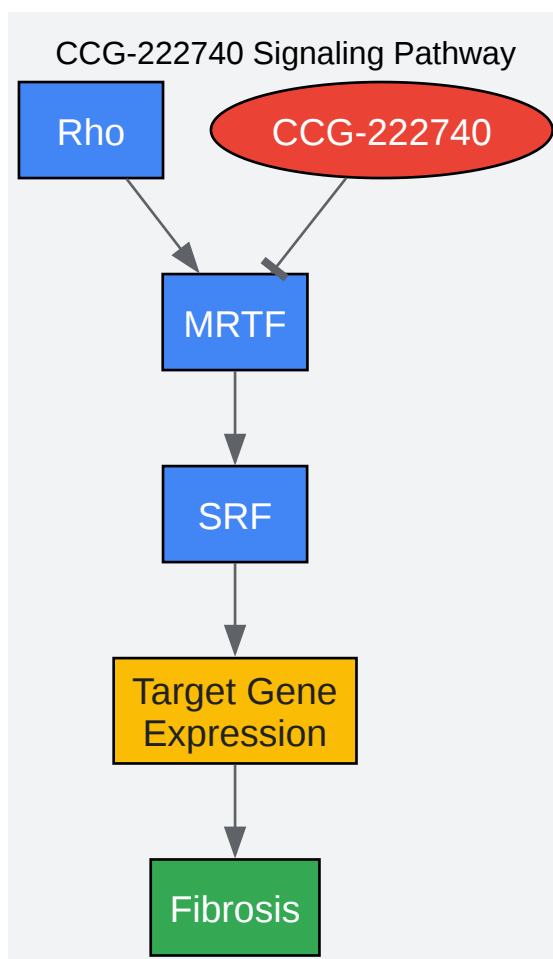
- **Initial Dissolution:** Dissolve **CCG-222740** in DMSO.
- **Addition of PEG300:** Add PEG300 to the solution.
- **Addition of Tween 80:** Add Tween 80 and mix until the solution is clear.
- **Final Dilution:** Add saline or ddH₂O to reach the final desired concentration.
- **Administration:** The final formulation should be prepared fresh and administered immediately.[\[1\]](#)[\[5\]](#)

A common formulation consists of 5% DMSO, 40% PEG300, 5% Tween 80, and 50% ddH₂O.[\[1\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of the compound in the stock solution upon storage.	The storage temperature is too high, or the solution has undergone multiple freeze-thaw cycles.	Store aliquots at -80°C. Avoid repeated freezing and thawing of the stock solution.
Inconsistent results in cell-based assays.	Degradation of the compound due to improper storage. Inaccurate concentration due to incomplete dissolution.	Use freshly thawed aliquots for each experiment. Ensure the compound is fully dissolved when preparing the stock solution.
Low solubility in DMSO.	The DMSO may have absorbed moisture.	Use a fresh, unopened bottle of anhydrous DMSO. [1] [3]
Precipitation when diluting the stock solution in aqueous media.	CCG-222740 is insoluble in water.	Ensure the final concentration of DMSO in the cell culture medium is low (typically <0.1%) and compatible with your cell line.

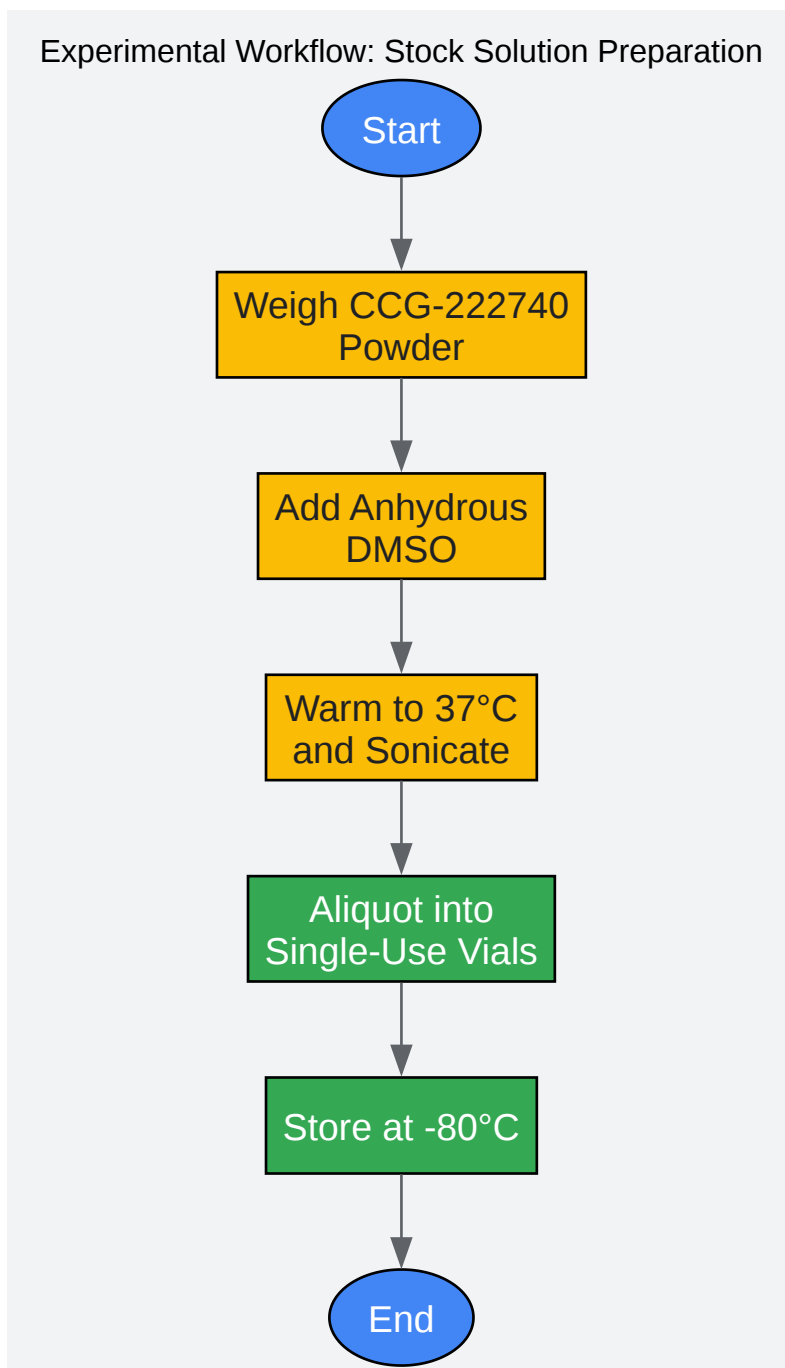
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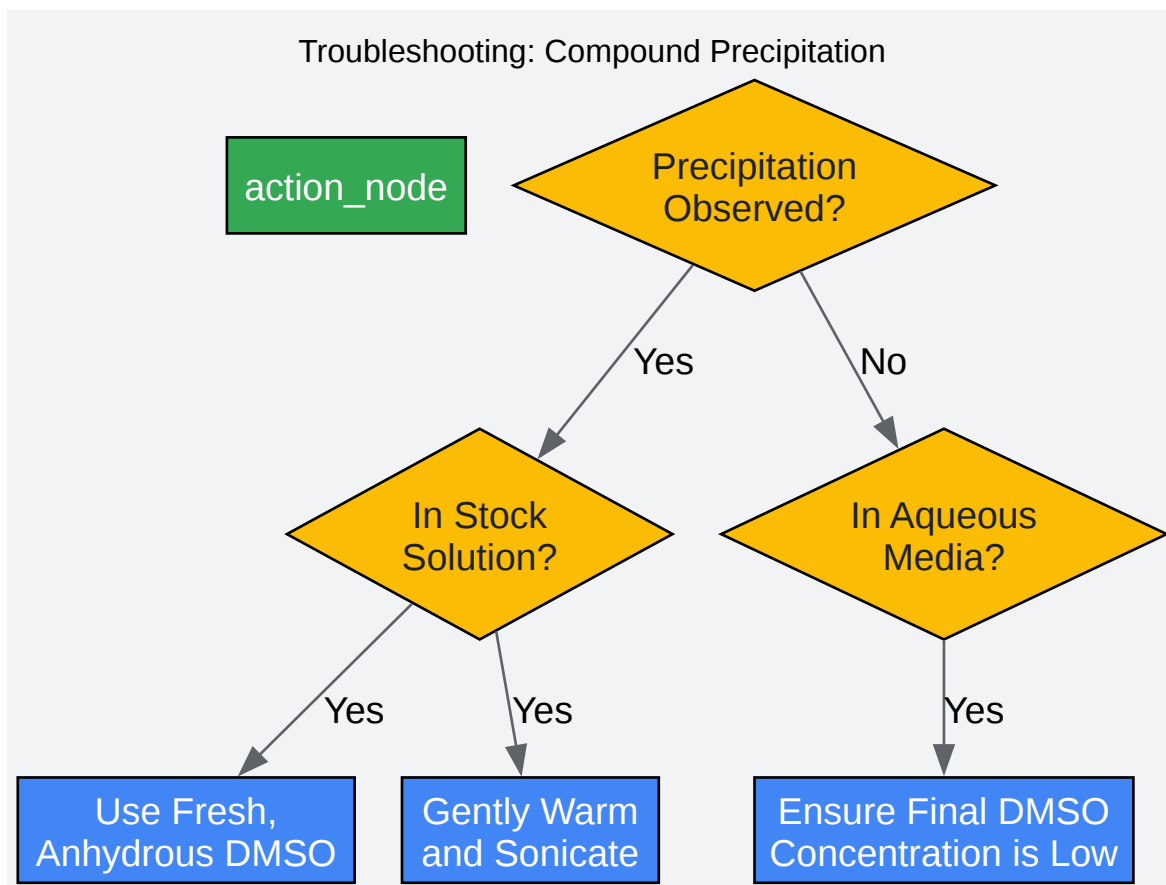
Caption: **CCG-222740** inhibits the Rho/MRTF signaling pathway.

Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing a **CCG-222740** stock solution.



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Caption: Decision tree for troubleshooting compound precipitation.

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